

3-(2-Thienyl)-L-alanine structure and molecular formula.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(2-Thienyl)-L-alanine

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An In-depth Technical Guide to 3-(2-Thienyl)-L-alanine

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-(2-Thienyl)-L-alanine is a non-proteinogenic amino acid that has garnered significant interest within the scientific community, particularly in the fields of medicinal chemistry and drug development. Its structural similarity to the essential amino acid L-phenylalanine, combined with the unique electronic properties of its thiophene ring, makes it a valuable tool for probing biological systems and a versatile building block for the synthesis of novel therapeutic agents. This technical guide provides a comprehensive overview of the structure, properties, synthesis, and applications of **3-(2-Thienyl)-L-alanine**.

Molecular Structure and Formula

3-(2-Thienyl)-L-alanine, also known as (S)-2-amino-3-(thiophen-2-yl)propanoic acid, is an L-alanine derivative with a thienyl group attached to the β -carbon.

Molecular Formula: C₇H₉NO₂S

Structure:

Caption: Chemical structure of **3-(2-Thienyl)-L-alanine**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(2-Thienyl)-L-alanine** is presented in the table below. This data is essential for its handling, formulation, and application in various experimental settings.

Property	Value	Reference(s)
Molecular Weight	171.22 g/mol	[1][2]
Appearance	White to off-white crystalline powder	[3]
Melting Point	255-263 °C (decomposes)	[4]
Density	1.3 ± 0.1 g/cm³	
Boiling Point	315.9 ± 32.0 °C at 760 mmHg	
Optical Activity	$[\alpha]_{D}^{20} -30.5 \pm 1.5^\circ$ (c = 1 in H ₂ O)	[4]
CAS Number	22951-96-8	[4]

Synthesis of **3-(2-Thienyl)-L-alanine**

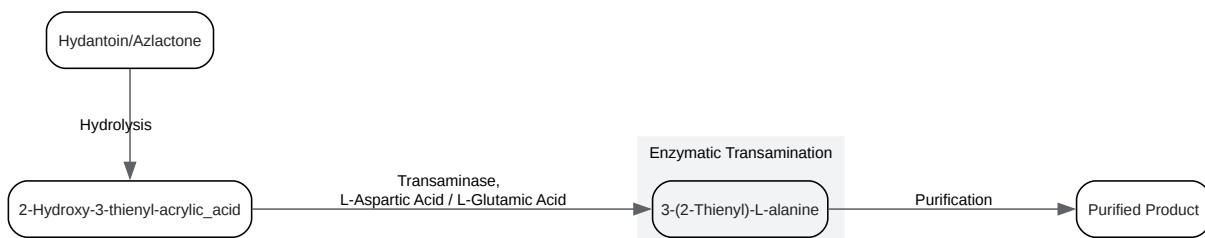
The synthesis of enantiomerically pure **3-(2-Thienyl)-L-alanine** is crucial for its application in pharmaceuticals, where stereochemistry plays a critical role in biological activity. Both chemical and enzymatic methods have been developed for its preparation.

Biotechnological Preparation via Transamination

A patented method describes the biotechnical preparation of L-thienylalanines from 2-hydroxy-3-thienyl-acrylic acids.[5] This process utilizes a transamination reaction, a key step in amino acid metabolism.

Experimental Protocol Outline:

- Precursor Synthesis: The starting material, 2-hydroxy-3-thienyl-acrylic acid, is synthesized via the hydantoin or azlactone route.[5]
- Enzymatic Transamination: The enol form of 2-hydroxy-3-thienyl-acrylic acid is then transaminated to L-3-(2-thienyl)-alanine. This reaction is carried out in the presence of an amino donor, such as L-aspartic acid or L-glutamic acid, and a suitable transaminase enzyme.[5]
- Purification: The final product, **3-(2-Thienyl)-L-alanine**, is purified from the reaction mixture using standard techniques such as chromatography.



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Caption: Biotechnological synthesis of **3-(2-Thienyl)-L-alanine**.

Applications in Drug Development and Research

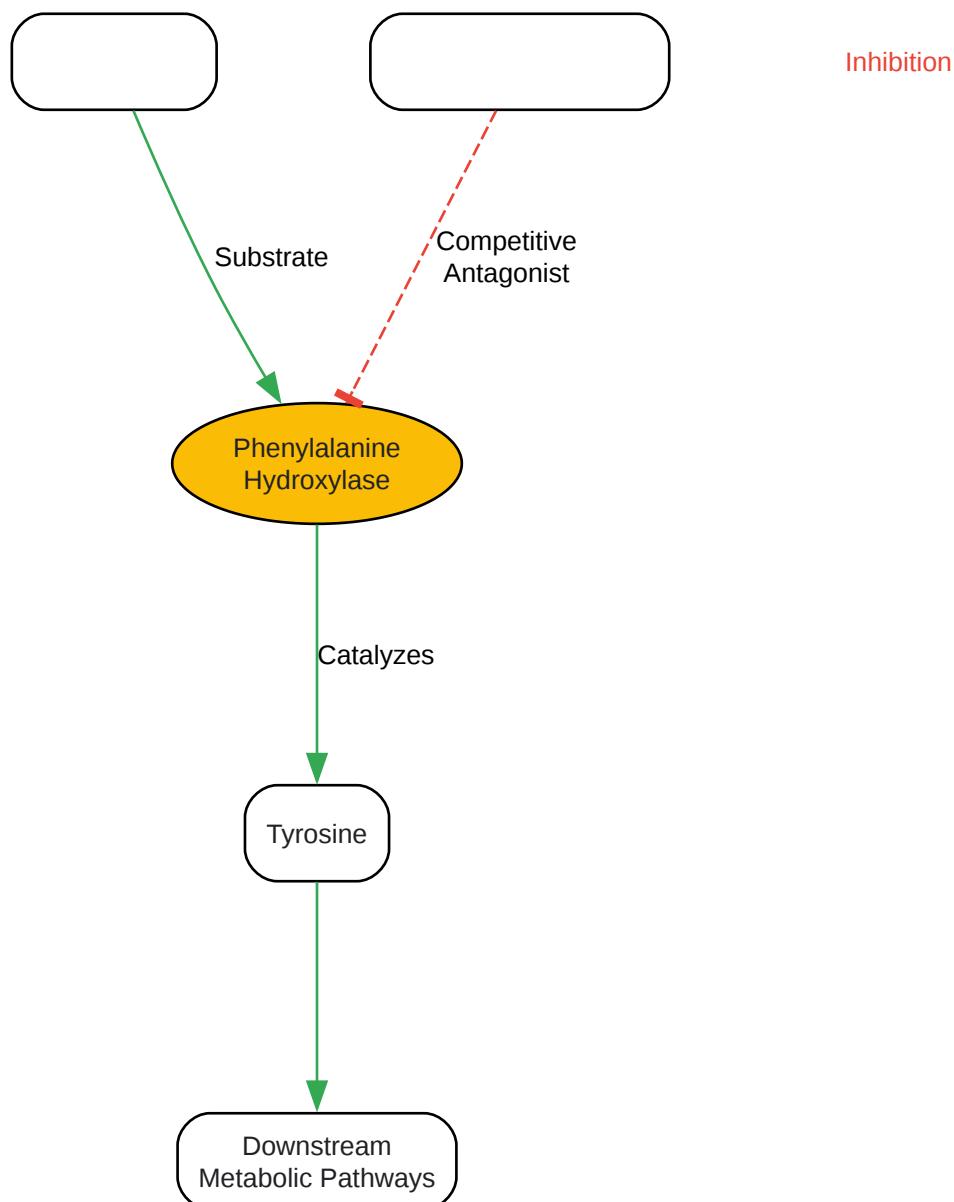
3-(2-Thienyl)-L-alanine serves as a valuable chiral building block in the synthesis of more complex molecules, particularly active pharmaceutical ingredients (APIs).[6] Its incorporation into peptide chains or as a starting material for heterocyclic compounds can significantly influence the pharmacological properties of the final molecule.

Role as a Phenylalanine Antagonist

3-(2-Thienyl)-DL-alanine has been identified as a phenylalanine antagonist.[1] This antagonistic activity is of interest in studying metabolic pathways involving phenylalanine and in the development of therapies for conditions where phenylalanine levels are dysregulated.

Mechanism of Action:

While a detailed signaling pathway is not fully elucidated in the provided search results, the antagonistic effect likely stems from its structural mimicry of phenylalanine. This allows it to interact with enzymes and transporters that normally bind to phenylalanine, thereby inhibiting its normal function. One such enzyme is phenylalanine hydroxylase, which is involved in the conversion of phenylalanine to tyrosine. **3-(2-Thienyl)-L-alanine** can act as a competitive inhibitor of this enzyme.

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Caption: Antagonistic action on Phenylalanine Hydroxylase.

Use in Peptide Synthesis

The unique properties of **3-(2-Thienyl)-L-alanine** make it an attractive candidate for incorporation into peptides. The thiophene ring can introduce conformational constraints, alter electronic properties, and provide a site for further chemical modification, potentially leading to peptides with enhanced biological activity, stability, or receptor selectivity.[\[6\]](#)

Conclusion

3-(2-Thienyl)-L-alanine is a non-proteinogenic amino acid with significant potential in chemical synthesis and drug discovery. Its well-defined structure and physicochemical properties, coupled with established synthetic routes, make it a readily accessible tool for researchers. Its role as a phenylalanine antagonist and its utility as a building block for novel pharmaceuticals underscore its importance in the ongoing quest for new and improved therapeutic agents. Further research into its biological mechanisms of action and the exploration of its incorporation into a wider range of molecular scaffolds are likely to unveil even more applications for this versatile compound.

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- To cite this document: BenchChem. [3-(2-Thienyl)-L-alanine structure and molecular formula.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7771492#3-2-thienyl-l-alanine-structure-and-molecular-formula>]

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